

7-Oxo-7-(phenylamino)heptanoic acid molecular structure and weight

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Compound of Interest

Compound Name: 7-Oxo-7-(phenylamino)heptanoic acid

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A Technical Guide to 7-Oxo-7-(phenylamino)heptanoic Acid

This technical guide provides an in-depth overview of **7-Oxo-7-(phenylamino)heptanoic acid**, a molecule of interest in proteomics research.^[1] The document details its molecular structure, physicochemical properties, a conceptual synthesis protocol, and a logical workflow for its preparation, designed for researchers, scientists, and professionals in drug development.

Core Molecular Data

The fundamental properties of **7-Oxo-7-(phenylamino)heptanoic acid** are summarized below. This data is essential for its identification, handling, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₇ NO ₃	[1]
Molecular Weight	235.28 g/mol	[1]
CAS Number	160777-08-2	[1][2][3]
SMILES	C1=CC=C(C=C1)NC(=O)CCC CCC(=O)O	[2]
Storage Conditions	Store at -20 °C	[2]

Molecular Structure and Properties

7-Oxo-7-(phenylamino)heptanoic acid possesses a bifunctional structure, incorporating a heptanoic acid backbone, a ketone group at the 7-position, and a phenylamino (anilide) group also at the 7-position. This unique arrangement of functional groups—a carboxylic acid and an amide—provides multiple sites for chemical modification, making it a versatile building block in organic synthesis. The presence of both a hydrogen bond donor (the N-H of the amide) and acceptors (the carbonyl oxygens and the carboxylic acid) influences its solubility and interaction with biological macromolecules.

Conceptual Experimental Protocol: Synthesis

A specific, detailed experimental protocol for the synthesis of **7-Oxo-7-(phenylamino)heptanoic acid** is not readily available in the cited literature. However, a plausible synthetic route can be conceptualized based on standard organic chemistry transformations, starting from pimelic acid.

Objective: To synthesize **7-Oxo-7-(phenylamino)heptanoic acid** from pimelic acid.

Materials:

- Pimelic acid
- Thionyl chloride (SOCl₂)
- Aniline

- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Pyridine or triethylamine (as a base)
- Hydrochloric acid (HCl)
- Sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Standard laboratory glassware and equipment

Methodology:

- Step 1: Synthesis of Pimelic Acid Monochloride.
 - In a round-bottom flask, suspend pimelic acid in a minimal amount of anhydrous DCM.
 - Add 1.1 equivalents of thionyl chloride dropwise at 0 °C.
 - Allow the reaction to slowly warm to room temperature and stir for 2-3 hours, or until gas evolution ceases.
 - Remove the solvent and excess thionyl chloride under reduced pressure to yield the crude pimelic acid monochloride.
- Step 2: Amidation with Aniline.
 - Dissolve the crude acid chloride in anhydrous DCM.
 - In a separate flask, dissolve 2.2 equivalents of aniline in anhydrous DCM containing a non-nucleophilic base like pyridine.
 - Slowly add the acid chloride solution to the aniline solution at 0 °C.
 - Stir the reaction mixture at room temperature for 12-18 hours.

- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Step 3: Work-up and Purification.
 - Upon completion, quench the reaction with dilute HCl.
 - Separate the organic layer and wash it sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
 - Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of methanol in dichloromethane) to isolate the pure **7-Oxo-7-(phenylamino)heptanoic acid**.
- Step 4: Characterization.
 - Confirm the identity and purity of the final product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Logical Synthesis Workflow

The following diagram illustrates the conceptual workflow for the synthesis of **7-Oxo-7-(phenylamino)heptanoic acid**.

Caption: Conceptual workflow for the synthesis of **7-Oxo-7-(phenylamino)heptanoic acid**.

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References

- 1. scbt.com [scbt.com]

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- 3. scbt.com [scbt.com]
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